

Application Notes and Protocols for EB 1089 (Seocalcitol)

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Compound of Interest

Compound Name: EB 1089

Cat. No.: B1236961

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution, preparation, and handling of **EB 1089** (also known as Seocalcitol), a synthetic analog of Vitamin D, for experimental use. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Compound Information:

EB 1089 is a potent Vitamin D analog characterized by its strong antiproliferative and differentiation-inducing effects on various cell types, including cancer cells, while exhibiting reduced calcemic side effects compared to the natural form of Vitamin D, 1 α ,25-dihydroxyvitamin D₃.^{[1][2]} These properties make it a valuable compound for research in oncology and other fields.^{[1][3][4]}

Quantitative Data Summary

For ease of reference, the key quantitative data for **EB 1089** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	454.68 g/mol	[5]
Formula	C30H46O3	[5]
Purity	≥98%	[5]
Appearance	Crystalline solid	[6]
Solubility in Ethanol	~30 mg/mL	[6]
Solubility in DMSO	~30 mg/mL	[6][7]
Solubility in DMF	~25 mg/mL	[6]
Aqueous Solubility	Sparingly soluble	[6]
Storage of Solid	-20°C	[5][8]
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months	[9]

Experimental Protocols

Preparation of Stock Solutions

The preparation of a concentrated stock solution is the first critical step in utilizing **EB 1089** for experiments. Organic solvents are required for the initial dissolution.

Materials:

- **EB 1089** crystalline solid
- Anhydrous Ethanol or DMSO
- Sterile, inert gas (e.g., nitrogen or argon)
- Sterile microcentrifuge tubes or vials

Protocol:

- Weighing: Accurately weigh the desired amount of **EB 1089** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous ethanol or DMSO to achieve the desired stock concentration (e.g., 4 mM or 10 μ M).[\[10\]](#)[\[11\]](#)
- Dissolution: Vortex the solution until the **EB 1089** is completely dissolved. If precipitation occurs, gentle warming or sonication can be used to aid dissolution.[\[9\]](#)
- Inert Gas Purge: To prevent oxidation, purge the headspace of the tube with an inert gas like nitrogen before sealing.[\[6\]](#)
- Storage: Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[9\]](#) Protect from light.[\[9\]](#)

Preparation of Aqueous Working Solutions for In Vitro Experiments

For cell culture experiments, the organic stock solution must be diluted into an aqueous buffer or cell culture medium.

Materials:

- **EB 1089** stock solution (in ethanol or DMSO)
- Sterile Phosphate-Buffered Saline (PBS) or cell culture medium
- Sterile dilution tubes

Protocol:

- Initial Dilution: For maximum solubility in aqueous buffers, it is recommended to first dissolve **EB 1089** in ethanol.[\[6\]](#)
- Serial Dilution: Perform serial dilutions of the stock solution with the desired aqueous buffer or cell culture medium to achieve the final working concentration.

- **Final Concentration:** Ensure the final concentration of the organic solvent in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- **Usage:** Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.^[6] For example, a 1:2 solution of ethanol:PBS (pH 7.2) yields a solubility of approximately 0.33 mg/mL.^[6]

Preparation of Formulations for In Vivo Experiments

For animal studies, **EB 1089** is often administered in a carrier vehicle to improve bioavailability and stability.

Protocol 1: Corn Oil Formulation

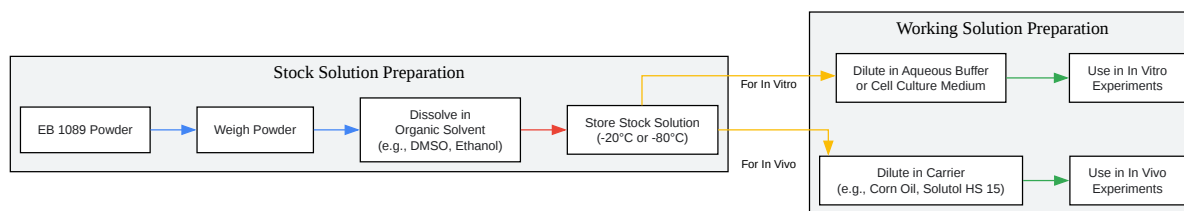
- **Initial Stock:** Prepare a concentrated stock solution of **EB 1089** in DMSO (e.g., 25 mg/mL).^[9]
- **Dilution in Corn Oil:** Add 100 μL of the DMSO stock solution to 900 μL of corn oil to achieve a final concentration of 2.5 mg/mL.^[9]
- **Mixing:** Mix thoroughly to ensure a homogenous solution.^[9]

Protocol 2: Solutol HS 15 Formulation

- **Initial Stock:** Prepare a 4 mM stock solution of **EB 1089** in isopropanol.^[12]
- **Dilution in Carrier:** Dilute the isopropanol stock solution into the carrier, Solutol HS 15.^[12]
- **Storage:** Store aliquots in sealed glass vials under nitrogen gas at 4°C. Use freshly unsealed aliquots for daily injections.^[12]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for preparing **EB 1089** for experimental use.

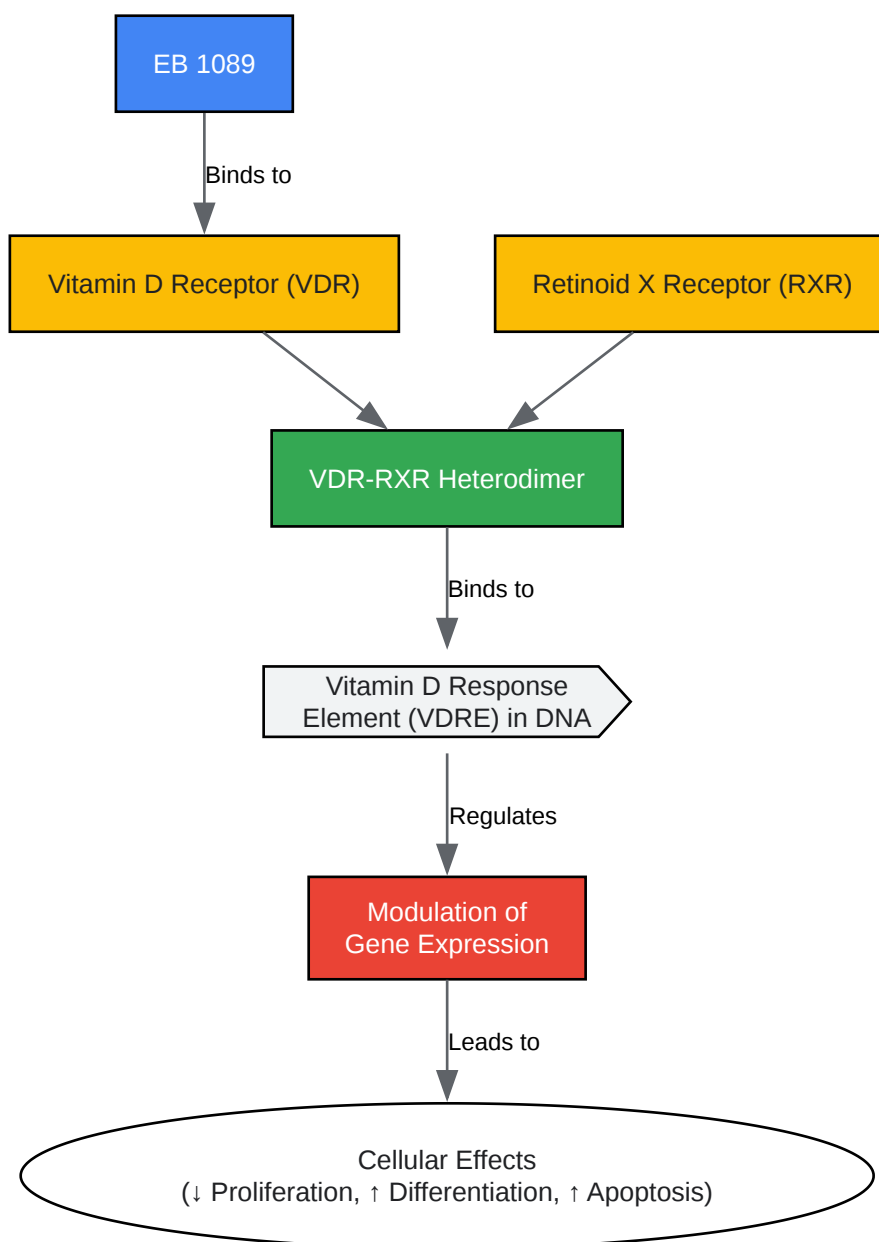


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Caption: Workflow for preparing **EB 1089** stock and working solutions.

Signaling Pathway Context

EB 1089 primarily exerts its effects through the Vitamin D Receptor (VDR), a nuclear receptor that regulates gene transcription. Upon binding to the VDR, **EB 1089** induces a conformational change in the receptor, leading to its heterodimerization with the Retinoid X Receptor (RXR). This complex then binds to Vitamin D Response Elements (VDREs) in the promoter regions of target genes, modulating their expression to influence cellular processes such as proliferation, differentiation, and apoptosis.



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Caption: Simplified signaling pathway of **EB 1089** via the VDR.

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- To cite this document: BenchChem. [Application Notes and Protocols for EB 1089 (Seocalcitol)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1236961/docs#application-notes-and-protocols-for-eb-1089-seocalcitol>]

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